

# Proper Disposal of Lacidipine-13C8: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Lacidipine-13C8

Cat. No.: B12392200

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This document provides essential safety and logistical information for the proper disposal of **Lacidipine-13C8**, a stable isotope-labeled compound used in research. The procedures outlined are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. As **Lacidipine-13C8** shares the fundamental chemical properties of Lacidipine, its handling and disposal should follow the same precautions.

## Hazard and Safety Overview

Lacidipine is classified as harmful if swallowed.[1][2] While its environmental impact has not been fully investigated, prudence dictates that it should not be released into the environment.[3][4] All disposal procedures must comply with local, state, and federal regulations for chemical waste.[5][6]

Compound Characteristics	Data
Chemical Name	Lacidipine-13C8
Parent Compound CAS No.	103890-78-4[1][3][7]
Molecular Formula	C26H33NO6 (for parent compound)[7]
Physical Form	Solid[7]
Hazard Classification	GHS07: Harmful if swallowed[1]
Solubility	Organic Solvents: Soluble in ethanol, DMSO, and DMF.[7] Aqueous Buffers: Sparingly soluble.[7]
Primary Disposal Precaution	Do not empty into drains or release into the environment.[3]

## Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for disposing of **Lacidipine-13C8** waste generated in a laboratory setting.

## Personal Protective Equipment (PPE)

Before handling **Lacidipine-13C8**, ensure appropriate PPE is worn to prevent exposure.

- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).[4]
- Eye/Face Protection: Use safety glasses with side shields or chemical goggles.[2][3]
- Skin and Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin exposure.[2][3][4]

## Waste Segregation and Collection

Proper segregation is critical for safe disposal. Never mix incompatible waste streams.

- Solid Waste:

- Collect unused or expired **Lacidipine-13C8** powder, contaminated weigh boats, and contaminated consumables (e.g., pipette tips, wipes) in a dedicated, robust, and sealable container.
- The container must be clearly labeled as "Hazardous Waste" and include the chemical name: "**Lacidipine-13C8**."
- Liquid Waste:
  - Collect solutions containing **Lacidipine-13C8** (e.g., from stock solutions in DMSO or DMF) in a separate, leak-proof, and chemically compatible container.
  - The container must be clearly labeled as "Hazardous Waste" and list all chemical constituents, including solvents and their approximate concentrations (e.g., "**Lacidipine-13C8** in DMSO").
  - Crucially, do not dispose of **Lacidipine-13C8** solutions down the drain.<sup>[3]</sup>

## Storage

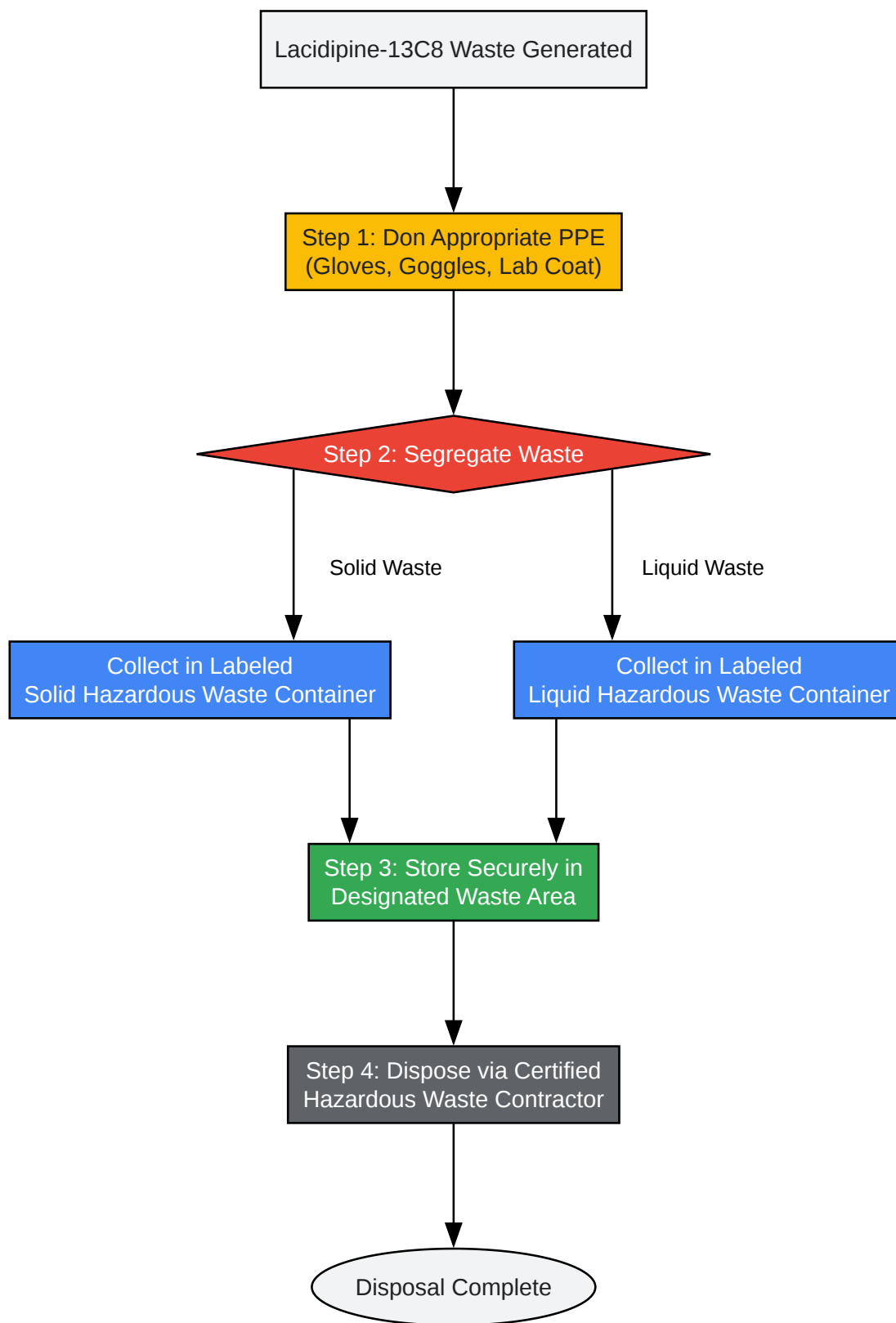
- Store sealed waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents.<sup>[2][3]</sup>

## Final Disposal

- Arrange for the pickup and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- All waste must be disposed of at an approved and permitted waste disposal plant, typically via incineration for pharmaceutical waste.<sup>[3][5][8]</sup>
- Ensure all documentation, such as hazardous waste manifests, is completed in accordance with EPA (under RCRA) and local regulations.<sup>[6][8][9]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Lacidipine-13C8**.



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Caption: Workflow for the safe disposal of **Lacidipine-13C8** waste.

Disclaimer: This guide is intended for informational purposes and is based on publicly available safety data. Always consult your institution's specific safety protocols and Environmental Health and Safety (EHS) department for guidance and to ensure full compliance with all applicable regulations.

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